

# An In-depth Technical Guide to the Physical Properties of Deuterated Decanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Decanol - d2

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This technical guide provides a comprehensive overview of the core physical properties of deuterated decanol, with a comparative analysis against its non-deuterated counterpart, 1-decanol. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work. The guide details available quantitative data, outlines experimental protocols for property determination, and illustrates the underlying principles of deuterium isotope effects.

## Core Physical Properties: A Comparative Analysis

The substitution of hydrogen with its heavier isotope, deuterium, imparts subtle yet significant changes to the physicochemical properties of a molecule. These alterations stem primarily from the increased mass and the resulting differences in vibrational energies of C-D versus C-H bonds. This leads to shorter and stronger bonds, and reduced molecular volume in deuterated species, which in turn influences bulk physical properties.

The following table summarizes the key physical properties of 1-decanol and its deuterated analogs based on available data. It is important to note that comprehensive data for all physical properties of partially and fully deuterated decanol is not readily available in the public domain. The presented data has been compiled from various chemical suppliers and databases.

Property	1-Decanol (Non-deuterated)	1-Decanol-d2	1-( <sup>2</sup> H <sub>21</sub> )Decanol (Perdeuterated)
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	C <sub>10</sub> H <sub>20</sub> D <sub>2</sub> O	C <sub>10</sub> HD <sub>21</sub> O
Molecular Weight (g/mol)	158.28[1][2][3]	160.30[4]	179.411[4]
Density (g/cm <sup>3</sup> )	0.829 at 25 °C[1][3][5]	~0.8 at 20°C[4]	0.8 ± 0.1[4]
Melting Point (°C)	5-7[1][3][5][6]	Data Not Available	Data Not Available
Boiling Point (°C)	231[1][3][5]	~227.8 ± 3.0[4]	227.8 ± 3.0 at 760 mmHg
Refractive Index (n <sub>D</sub> <sup>20</sup> /D)	1.437[1][3][5]	Data Not Available	1.435
Surface Tension (mN/m)	28.5 at 20°C[3]	Data Not Available	Data Not Available
Viscosity (mPa·s)	10.9 at 25 °C[7]	Data Not Available	Data Not Available
Flash Point (°C)	180 (°F)[1][7][8]	~101.7 ± 4.6[4]	101.7 ± 4.6

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the application of deuterated compounds in research and development. Below are detailed methodologies for measuring key physical properties, synthesized from established laboratory practices.

### Density Measurement

The density of liquid deuterated decanol can be accurately determined using a digital density meter or a pycnometer.

- Using a Digital Density Meter:

- Calibration: Calibrate the instrument with dry air and deionized water at a known temperature (e.g., 20°C).
- Sample Introduction: Inject the deuterated decanol sample into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- Measurement: The instrument measures the oscillation period of the U-tube, which is directly related to the density of the sample. The temperature should be precisely controlled throughout the measurement.
- Data Recording: Record the density reading once the value stabilizes.
- Using a Pycnometer:
  - Cleaning and Weighing: Thoroughly clean and dry a pycnometer of a known volume and determine its empty weight.
  - Filling: Fill the pycnometer with the deuterated decanol sample at a constant temperature.
  - Weighing: Weigh the filled pycnometer.
  - Calculation: The density is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

## Boiling Point Determination

The boiling point can be determined using a micro-boiling point apparatus or during distillation.

- Micro-Boiling Point (Thiele Tube Method):
  - Sample Preparation: Place a small amount of the deuterated decanol into a small test tube. Invert a sealed capillary tube and place it inside the test tube.
  - Apparatus Setup: Attach the test tube to a thermometer and place the assembly in a Thiele tube containing heating oil.
  - Heating: Heat the side arm of the Thiele tube gently. A stream of bubbles will emerge from the capillary tube as the liquid boils.

- Observation: Remove the heat and observe the sample as it cools. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

## Refractive Index Measurement

An Abbe refractometer is commonly used for measuring the refractive index of liquids.

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of the deuterated decanol sample onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to equilibrate to the desired temperature. Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Reading: Read the refractive index value from the scale.

## Viscosity Measurement

The viscosity of deuterated decanol can be measured using a capillary viscometer or a rotational viscometer.

- Capillary Viscometer (Ostwald or Ubbelohde type):
  - Sample Loading: Introduce a known volume of the deuterated decanol into the viscometer.
  - Temperature Equilibration: Place the viscometer in a constant temperature bath until the sample reaches the desired temperature.
  - Flow Time Measurement: Draw the liquid up through the capillary tube to a point above the upper timing mark. Measure the time it takes for the liquid to flow between the upper and lower timing marks.
  - Calculation: The kinematic viscosity is calculated by multiplying the flow time by the viscometer constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

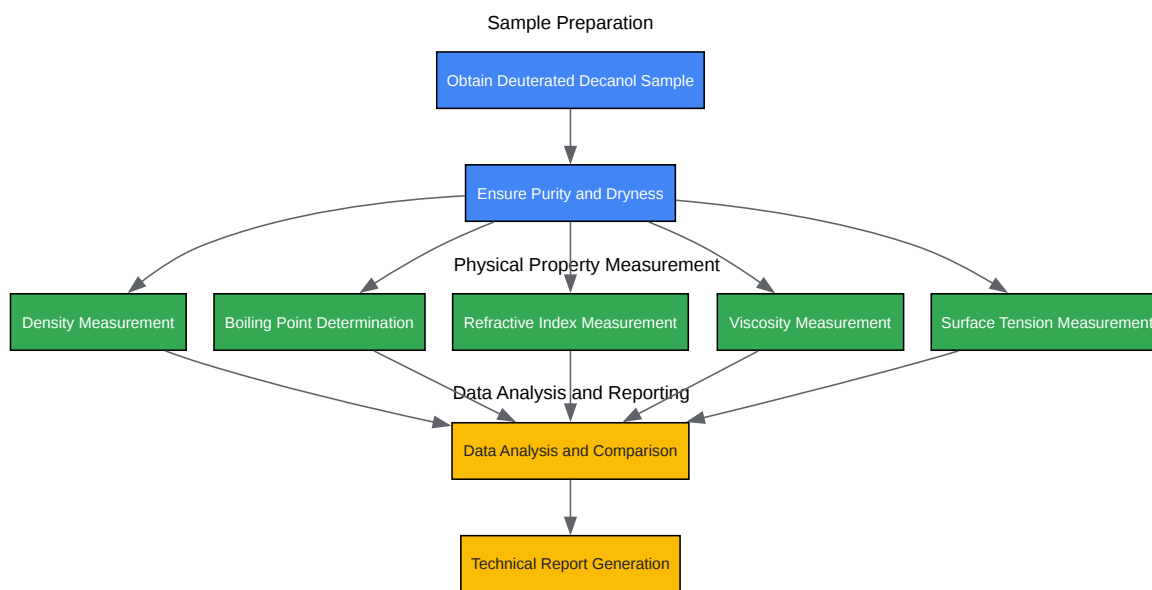
## Surface Tension Measurement

The pendant drop method is a common technique for determining the surface tension of a liquid.

- **Apparatus Setup:** A syringe with a fine needle is used to form a pendant drop of the deuterated decanol in a temperature-controlled chamber.
- **Image Capture:** A high-resolution camera captures the profile of the drop.
- **Shape Analysis:** The shape of the pendant drop is determined by the balance between surface tension and gravity. The captured image is analyzed using software that fits the drop profile to the Young-Laplace equation.
- **Calculation:** The surface tension is calculated from the parameters of the fitted curve.

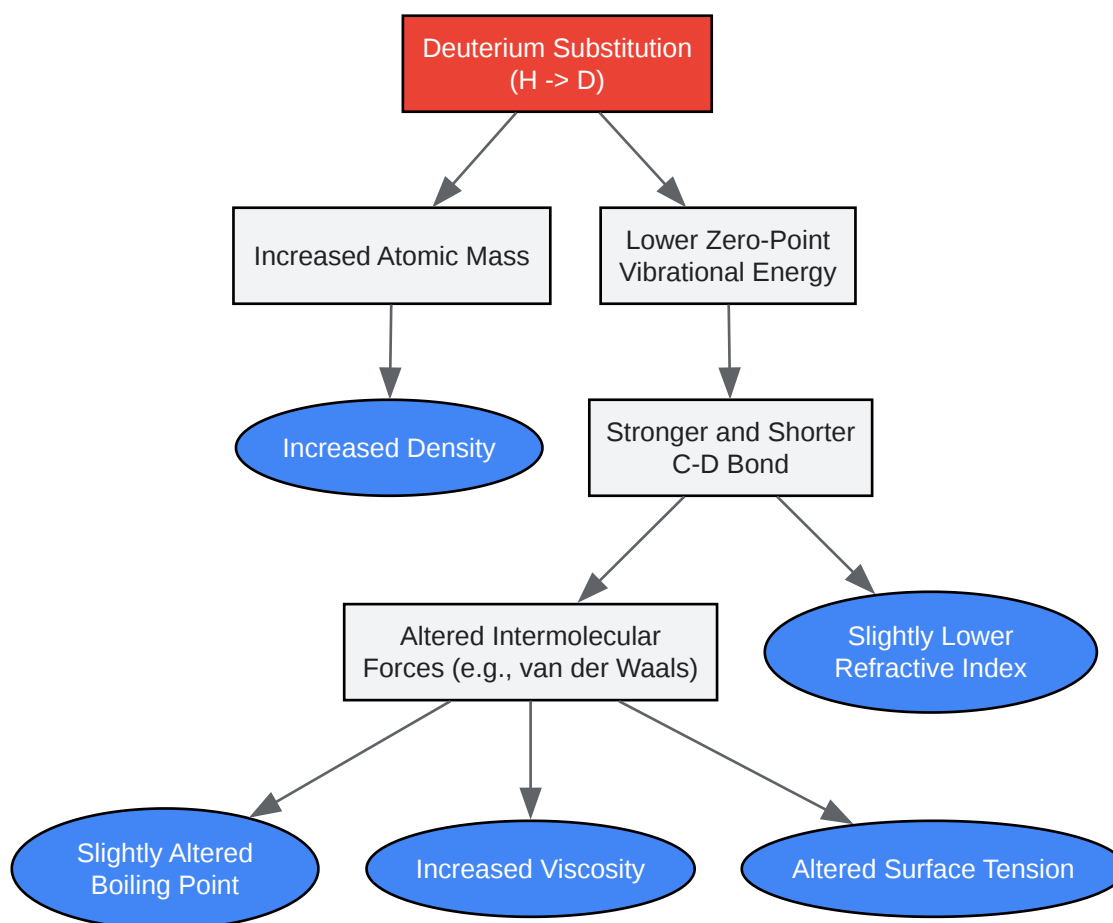
## Visualizing the Impact and Measurement of Deuteration

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate a generalized experimental workflow and the logical relationships governing the physical properties of deuterated decanol.



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Caption: Generalized workflow for characterizing the physical properties of deuterated decanol.



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Caption: Influence of deuterium substitution on the physical properties of decanol.

In conclusion, the deuteration of decanol leads to measurable changes in its physical properties. While comprehensive data for all deuterated species remains an area for further investigation, this guide provides a solid foundation of the known values, the methodologies for their determination, and the theoretical underpinnings of the observed isotopic effects. This information is critical for the accurate and effective application of deuterated decanol in scientific research and drug development.

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## References

- 1. 1-Decanol | 112-30-1 [chemicalbook.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 1-Decanol CAS#: 112-30-1 [m.chemicalbook.com]
- 4. 1-Decanol-D2 | 42006-99-5 | Benchchem [benchchem.com]
- 5. chembk.com [chembk.com]
- 6. 1-DECANOL (DECYL ALCOHOL) LR 520240500 Reagents 112-30-1 | C<sub>10</sub>H<sub>22</sub>O | BiochemoPharma [biochemopharma.fr]
- 7. 1-Decanol | C<sub>10</sub>H<sub>22</sub>O | CID 8174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-DECANOL - Ataman Kimya [atamanchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Deuterated Decanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591074#physical-properties-of-deuterated-decanol]

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